

# Application Notes and Protocols for YM-244769 Dihydrochloride Cell Loading

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## Compound of Interest

Compound Name: YM-244769 dihydrochloride

Cat. No.: B1146275

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## Introduction

YM-244769 is a potent and selective inhibitor of the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger (NCX), demonstrating a preferential inhibition of the NCX3 isoform over NCX1 and NCX2.<sup>[1][2][3]</sup> It primarily acts on the reverse mode of the exchanger, which is responsible for Ca<sup>2+</sup> influx into the cell.<sup>[1][4][5]</sup> These characteristics make YM-244769 a valuable tool for investigating the role of NCX in various cellular processes, including calcium homeostasis, neuronal cell damage, and cardiac function.<sup>[1][2][6]</sup> Notably, it has been shown to protect against hypoxia/reoxygenation-induced cell damage in neuronal SH-SY5Y cells.<sup>[1][2][3][4]</sup>

These application notes provide a detailed protocol for the loading of **YM-244769 dihydrochloride** into cultured cells for in vitro assays.

## Data Presentation

### In Vitro Inhibitory Concentrations (IC<sub>50</sub>) of YM-244769

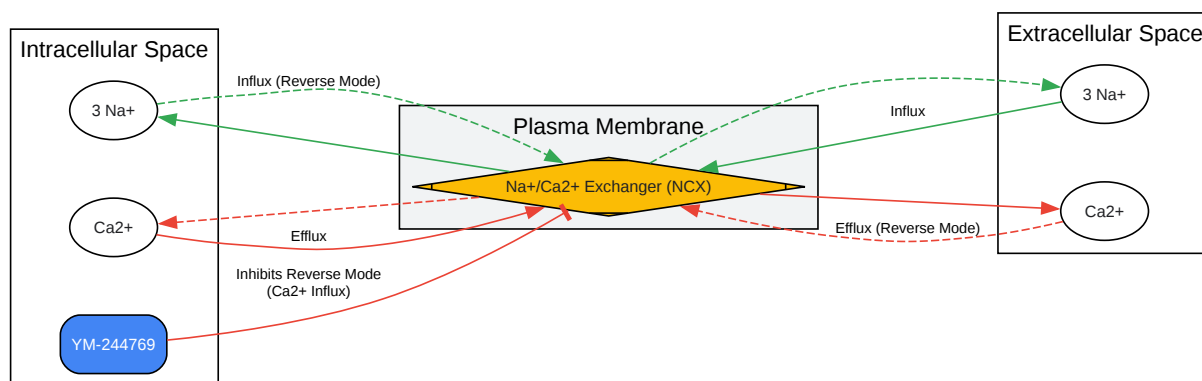
Target	Assay Type	Cell/System	IC50 Value	Reference
NCX3	45Ca2+ Uptake	Transfected Cells	18 nM	[1][2][3]
NCX1	45Ca2+ Uptake	Transfected Cells	68 nM	[3]
NCX2	45Ca2+ Uptake	Transfected Cells	96 nM	[3]
Unidirectional Outward NCX Current (Ca2+ entry mode)	Electrophysiology	Guinea Pig Cardiac Myocytes	50 nM	[6]
Bidirectional Outward and Inward NCX Current	Electrophysiology	Guinea Pig Cardiac Myocytes	~100 nM	[6]

## Reported Concentrations in Cell-Based Assays

Cell Line	Experimental Context	Concentration(s)	Reference
SH-SY5Y (human neuroblastoma)	Hypoxia/Reoxygenation-induced cell damage	0.3 $\mu$ M, 1 $\mu$ M	[3]
LLC-PK1 (porcine kidney epithelial)	Hypoxia/Reoxygenation-induced cell damage	1 $\mu$ M	[3]
Melanoma Cells	Investigation of effects on cell viability	5 - 100 $\mu$ M	[5]

## Signaling Pathway and Experimental Workflow

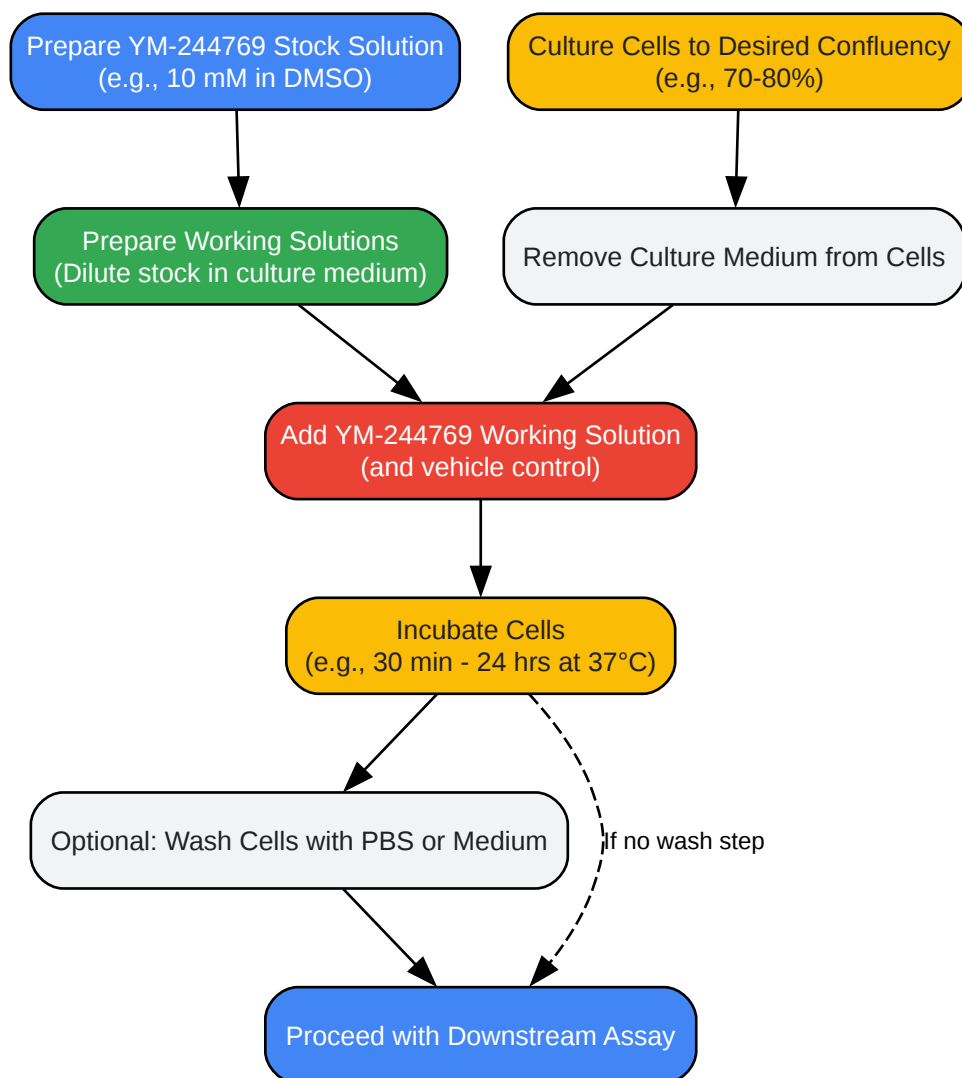
### YM-244769 Mechanism of Action



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Caption: Mechanism of YM-244769 as an inhibitor of the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger.

## Experimental Workflow for YM-244769 Cell Loading



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## References

- 1. researchgate.net [researchgate.net]
- 2. YM-244769, a novel Na<sup>+</sup>/Ca<sup>2+</sup> exchange inhibitor that preferentially inhibits NCX3, efficiently protects against hypoxia/reoxygenation-induced SH-SY5Y neuronal cell damage -

PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Redirecting [linkinghub.elsevier.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. mdpi.com [mdpi.com]
- 6. YM-244769 dihydrochloride | Na<sup>+</sup>/Ca<sup>2+</sup>交换抑制剂 | MCE [medchemexpress.cn]
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